

Application Notes and Protocols for Preparing GSK583 Stock Solution in DMSO

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Introduction

GSK583 is a highly potent and selective inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), a critical mediator in the NOD-like receptor (NLR) signaling pathway.[1][2] By targeting RIPK2, **GSK583** effectively blocks the downstream activation of NF-κB and MAPK pathways, which are crucial for the production of pro-inflammatory cytokines and chemokines.[3][4] This makes **GSK583** a valuable tool for studying inflammatory responses and for potential therapeutic development in autoinflammatory diseases.[1][2] Proper preparation of a **GSK583** stock solution is the first critical step for accurate and reproducible experimental results. This document provides a detailed protocol for preparing **GSK583** stock solutions in Dimethyl Sulfoxide (DMSO).

Quantitative Data Summary

For ease of use and accurate calculations, the key quantitative data for **GSK583** are summarized in the table below.

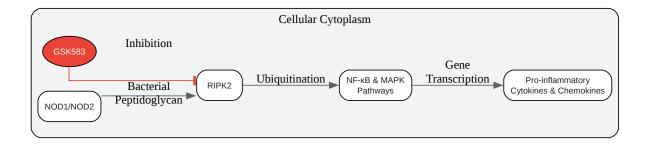


Parameter	Value	Reference(s)
Molecular Weight	398.45 g/mol	[5][6]
Solubility in DMSO	Up to 100 mM	[6]
Up to 79 mg/mL (approx. 198.26 mM)	[7]	
Up to 45 mg/mL (approx. 112.94 mM)	[8]	
Recommended Storage (Powder)	-20°C for up to 3 years	[8]
Recommended Storage (Stock Solution)	-20°C for up to 6 months	[5]
-80°C for up to 1 year	[5][8]	
IC50 (Human RIPK2)	5 nM	[6]

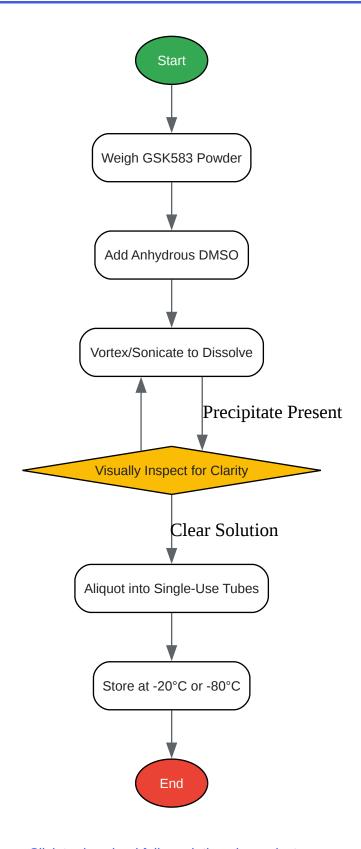
Signaling Pathway of GSK583 Action

GSK583 inhibits the kinase activity of RIPK2. In the canonical NOD signaling pathway, the recognition of bacterial peptidoglycans by NOD1 or NOD2 receptors leads to the recruitment and activation of RIPK2. Activated RIPK2 undergoes ubiquitination, which serves as a scaffold to recruit downstream signaling complexes, ultimately leading to the activation of NF-κB and MAPK pathways and the transcription of inflammatory genes. **GSK583**, by binding to the ATP-binding pocket of RIPK2, prevents its kinase activity and subsequent downstream signaling events.[3][9]









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